

O-Demethylpaulomycin A: A Technical Guide to its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B14763488

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Executive Summary

O-Demethylpaulomycin A is a naturally occurring antibiotic belonging to the paulomycin family, a group of glycosylated compounds with activity primarily against Gram-positive bacteria. This document provides a comprehensive technical overview of the discovery, origin, and biological properties of **O-Demethylpaulomycin A**. It details the initial isolation from *Streptomyces paulus*, outlines the experimental protocols for its production and purification, presents its antibacterial activity profile, and discusses its biosynthetic origins. This guide is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, microbiology, and antibiotic drug development.

Discovery and Origin

O-Demethylpaulomycin A was first isolated from the fermentation broth of the soil bacterium *Streptomyces paulus* strain 273. The discovery was made by a team of researchers at the Research Laboratories of the Upjohn Company in Kalamazoo, Michigan, and was first reported in 1988.^[1] This novel compound was identified as a metabolite produced alongside other members of the paulomycin family.

Table 1: Discovery and Origin of **O-Demethylpaulomycin A**

Attribute	Description
Compound Name	O-Demethylpaulomycin A
Producing Organism	Streptomyces paulus strain 273
Year of Discovery	1988
Discovering Institution	The Upjohn Company
Natural Habitat of Organism	Soil
Molecular Formula	C ₃₃ H ₄₄ N ₂ O ₁₇ S

Experimental Protocols

Fermentation of Streptomyces paulus for O-Demethylpaulomycin A Production

A detailed fermentation protocol for the production of paulomycins, including **O-Demethylpaulomycin A**, by Streptomyces paulus NRRL 8115, a related strain, has been described. This process involves a two-stage culture.

Seed Culture:

- Medium: GS-7 medium.
- Inoculum: 50 µL of S. paulus spores.
- Culture Conditions: Incubation at 28°C for 2 days.

Production Culture:

- Medium: R5α medium.
- Inoculum: 2% (v/v) of the seed culture.
- Culture Conditions: Incubation for 4 days.[\[2\]](#)

Isolation and Purification of O-Demethylpaulomycin A

The isolation of **O-Demethylpaulomycin A** from the fermentation broth involves extraction and chromatographic techniques.

Extraction:

- The fermentation broth is harvested by centrifugation.
- The supernatant is extracted three times with an equal volume of ethyl acetate.
- The combined ethyl acetate extracts are dried in vacuo.[\[2\]](#)

Purification:

- The dried extract is redissolved in a suitable solvent (e.g., acetonitrile) for further purification.
[\[2\]](#)
- Purification is achieved using High-Pressure Liquid Chromatography (HPLC).[\[1\]](#)[\[3\]](#)

Structure Elucidation

The chemical structure of **O-Demethylpaulomycin A** was determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR were employed to determine the connectivity of atoms.
- Fast Atom Bombardment Mass Spectrometry (FAB-MS): This technique was used to determine the molecular weight and elemental composition of the compound.[\[1\]](#)

Biological Activity

O-Demethylpaulomycin A exhibits antibacterial activity, primarily against Gram-positive bacteria. The antibacterial properties of the paulomycin family of compounds have been noted to be significant against this class of organisms.[\[3\]](#)

Table 2: Antibacterial Activity of Paulomycin Family Compounds (Illustrative MIC Values)

Bacterial Strain	Paulomycin A MIC (µg/mL)	Paulomycin B MIC (µg/mL)
Staphylococcus aureus	0.015 - 0.06	0.03 - 0.12
Streptococcus pyogenes	0.004 - 0.015	0.007 - 0.03
Streptococcus pneumoniae	0.007 - 0.03	0.015 - 0.06

Note: Specific MIC values for **O-Demethylpaulomycin A** are not detailed in the readily available literature but are expected to be in a similar range to other paulomycins.

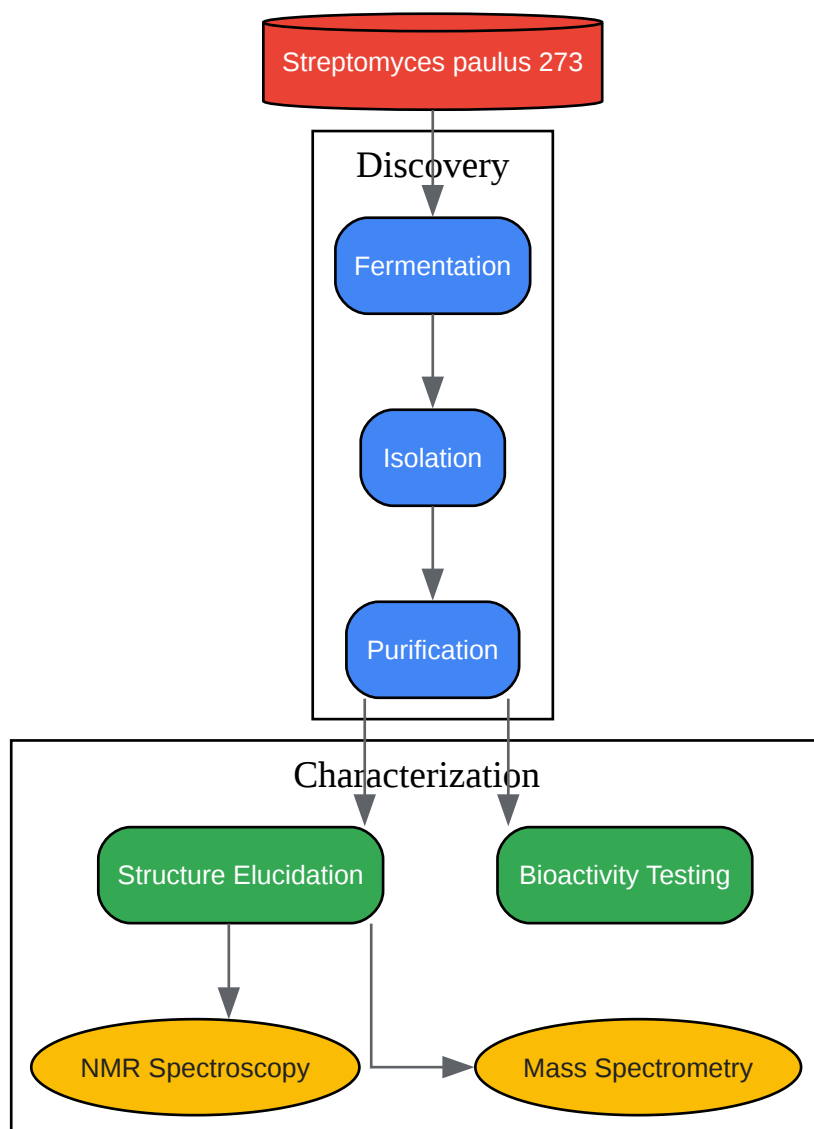
Biosynthesis

O-Demethylpaulomycin A is a derivative of paulomycin A, differing by the absence of a methyl group on the paulomycose sugar moiety. The biosynthesis of paulomycins is a complex process involving a dedicated gene cluster.

The proposed biosynthetic pathway for paulomycins is a convergent model. It involves the synthesis of three main structural components: the paulic acid moiety, the D-allose sugar, and the L-paulomycose sugar, which are then assembled. **O-Demethylpaulomycin A** is believed to be formed through the enzymatic O-demethylation of a paulomycin precursor. While the specific enzyme responsible for this demethylation in *S. paulus* has not been explicitly characterized, O-demethylation reactions in other microorganisms are known to be catalyzed by enzymes such as dioxygenases or cytochrome P450 monooxygenases.[\[4\]](#)[\[5\]](#)

Visualizations

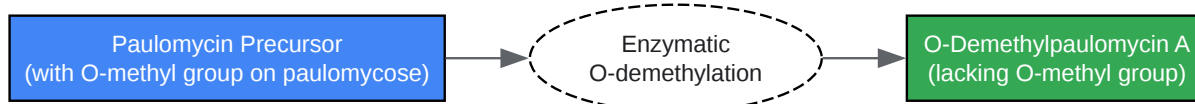
O-Demethylpaulomycin A Discovery and Characterization Workflow



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Caption: Workflow for the discovery and characterization of **O-Demethylpaulomycin A**.

Proposed Biosynthetic Relationship of O-Demethylpaulomycin A



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Caption: Proposed biosynthetic origin of **O-Demethylpaulomycin A**.

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